

p-Tolyl benzoate chemical structure and properties

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Compound of Interest

Compound Name: *p*-Tolyl benzoate

Cat. No.: B1584696

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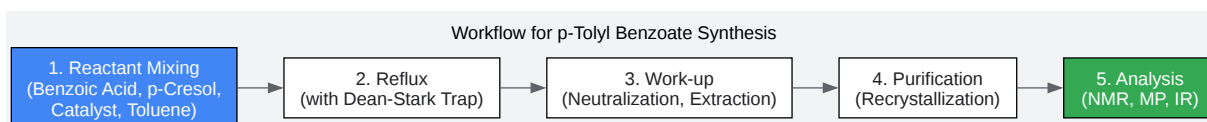
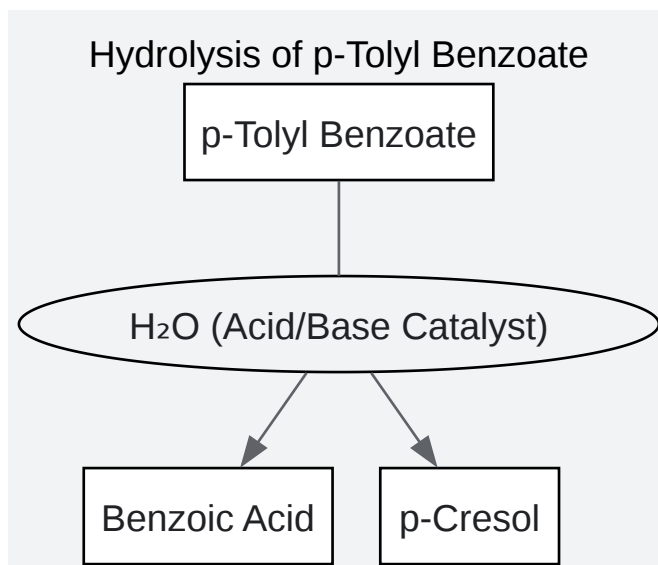
An In-depth Technical Guide to p-Tolyl Benzoate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **p-Tolyl benzoate**, an aromatic ester with significant applications in organic synthesis, materials science, and as an intermediate in the development of pharmaceutical compounds. This guide details its chemical structure, physicochemical properties, reactivity, and established experimental protocols for its synthesis and analysis.

Chemical Structure and Identification

p-Tolyl benzoate, systematically known as 4-methylphenyl benzoate, is an ester formed from benzoic acid and p-cresol (4-methylphenol).^[1] Its structure features a benzoate group attached to a p-tolyl (4-methylphenyl) group through an ester linkage.^[1] The dihedral angle between the two aromatic rings is approximately 60.17 degrees.^{[2][3]}



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